stability of (S,R,S)-AHPC-amido-C5-acid in experimental conditions

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Compound of Interest

Compound Name: (S,R,S)-AHPC-amido-C5-acid

Cat. No.: B8103583

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Technical Support Center: (S,R,S)-AHPC-amido-C5-acid

This technical support center provides essential guidance for researchers, scientists, and drug development professionals on the stability and handling of **(S,R,S)-AHPC-amido-C5-acid**. The following information is designed to help you anticipate and troubleshoot potential stability issues during your experiments.

Frequently Asked Questions (FAQs)

Q1: What is (S,R,S)-AHPC-amido-C5-acid and what is its primary application?

A1: **(S,R,S)-AHPC-amido-C5-acid** is a high-affinity ligand for the von Hippel-Lindau (VHL) E3 ubiquitin ligase. It is a key building block in the design and synthesis of Proteolysis Targeting Chimeras (PROTACs).[1] PROTACs are heterobifunctional molecules that recruit an E3 ligase to a target protein, leading to the ubiquitination and subsequent degradation of that protein.

Q2: What are the recommended storage conditions for **(S,R,S)-AHPC-amido-C5-acid?**

A2: For long-term stability, **(S,R,S)-AHPC-amido-C5-acid** should be stored as a solid at -20°C, protected from moisture and light.[1][2] Stock solutions, typically in DMSO, should be stored at -80°C for up to 6 months or at -20°C for up to 1 month.[2][3][4] It is advisable to aliquot stock solutions to avoid repeated freeze-thaw cycles.



Q3: What are the potential stability liabilities of **(S,R,S)-AHPC-amido-C5-acid** under experimental conditions?

A3: The molecule contains several functional groups that could be susceptible to degradation under certain conditions. These include an amide bond, a carboxylic acid, and a thiazole ring. The amide bond can undergo hydrolysis, especially under strong acidic or basic conditions.[5] [6] The thiazole ring, while generally stable, can be susceptible to oxidation and photodegradation, particularly in the presence of aryl substituents.[7][8][9]

Q4: In which solvents is (S,R,S)-AHPC-amido-C5-acid soluble?

A4: **(S,R,S)-AHPC-amido-C5-acid** is soluble in dimethyl sulfoxide (DMSO).[1] For aqueous buffers, it is recommended to first prepare a concentrated stock solution in DMSO and then dilute it to the final concentration in the aqueous medium. The final concentration of DMSO should be kept low to avoid affecting the experiment.

Troubleshooting Guide

Troubleshooting & Optimization

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Issue	Possible Cause	Recommended Solution
Loss of activity of (S,R,S)-AHPC-amido-C5-acid or PROTAC in cell-based assays.	Degradation of the compound in the cell culture medium.	Prepare fresh dilutions from a frozen stock solution for each experiment. Minimize the exposure of the compound to the medium before adding it to the cells. Consider performing a time-course experiment to assess the stability of the compound in your specific cell culture medium.
Inconsistent results in biochemical assays.	Hydrolysis of the amide bond in the linker.	Maintain a neutral pH for your buffers. Avoid prolonged incubation at elevated temperatures. If the assay requires acidic or basic conditions, consider minimizing the incubation time or running the experiment at a lower temperature.
Formation of unexpected byproducts during PROTAC synthesis or storage.	Oxidation of the thiazole ring.	Store the compound and its solutions protected from light and air. Consider purging solutions with an inert gas like nitrogen or argon before sealing and storing.
Precipitation of the compound in aqueous buffers.	Low aqueous solubility.	Prepare a high-concentration stock solution in DMSO. Ensure the final concentration of DMSO in the aqueous buffer is low and does not exceed the tolerance of your assay. Sonication may aid in dissolving the compound.



Experimental Protocols Protocol 1: Preparation of Stock Solutions

- Materials: (S,R,S)-AHPC-amido-C5-acid powder, anhydrous DMSO, sterile microcentrifuge tubes.
- Procedure:
 - 1. Allow the vial of **(S,R,S)-AHPC-amido-C5-acid** to equilibrate to room temperature before opening to prevent moisture condensation.
 - 2. Weigh the desired amount of powder in a sterile microcentrifuge tube.
 - 3. Add the calculated volume of anhydrous DMSO to achieve the desired stock concentration (e.g., 10 mM).
 - 4. Vortex or sonicate briefly to ensure complete dissolution.
 - 5. Aliquot the stock solution into smaller volumes in separate microcentrifuge tubes to minimize freeze-thaw cycles.
 - 6. Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).[2][3][4]

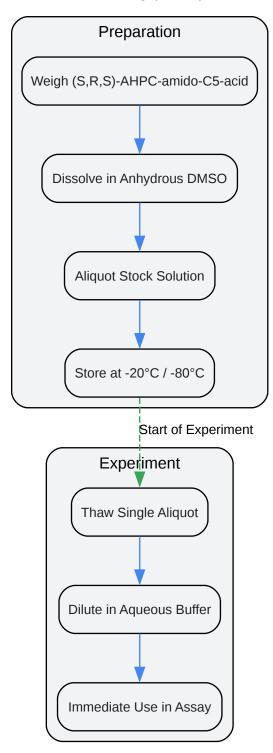
Protocol 2: General Handling in Aqueous Buffers

- Procedure:
 - 1. Thaw a single aliquot of the DMSO stock solution at room temperature.
 - 2. Dilute the stock solution to the desired final concentration in the pre-warmed aqueous buffer (e.g., PBS, cell culture medium).
 - 3. Mix thoroughly by gentle vortexing or inversion.
 - 4. Use the freshly prepared solution immediately for your experiment.
 - 5. Avoid storing the diluted aqueous solution for extended periods.



Visualizations

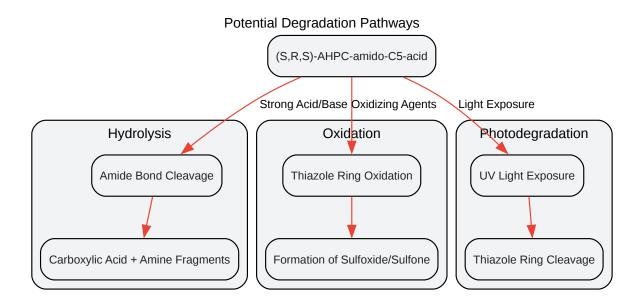
Experimental Workflow for Using (S,R,S)-AHPC-amido-C5-acid



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Caption: A typical experimental workflow for the preparation and use of **(S,R,S)-AHPC-amido-C5-acid**.



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Caption: Potential degradation pathways for **(S,R,S)-AHPC-amido-C5-acid** under various experimental stressors.

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